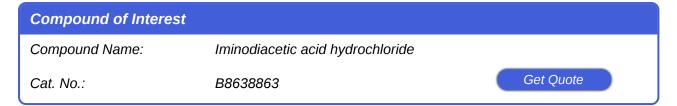
Iminodiacetic Acid Hydrochloride: A Comprehensive Safety Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



Introduction

Iminodiacetic acid hydrochloride, a derivative of the chelating agent iminodiacetic acid, is a compound utilized in various research and development applications, including in the synthesis of pharmaceuticals and other complex molecules. While a specific Safety Data Sheet (SDS) for the hydrochloride salt is not readily available, this guide provides a comprehensive overview of the safety, handling, and toxicological data based on the well-documented properties of iminodiacetic acid, supplemented with critical information regarding the hazards associated with hydrochloride salts. This document is intended for researchers, scientists, and drug development professionals to ensure the safe handling and use of this compound.

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for iminodiacetic acid. It is important to note that the hydrochloride salt will have a different molecular weight and may exhibit variations in some physical properties. The toxicological data should be considered relevant, with the hydrochloride form potentially exhibiting enhanced irritant or corrosive properties due to its acidic nature.

Table 1: Physical and Chemical Properties of Iminodiacetic Acid (CAS: 142-73-4)



Property	Value	Source
Molecular Formula	C4H7NO4	[1]
Molecular Weight	133.10 g/mol	[2]
Appearance	Slightly beige crystalline powder	[3][4]
Melting Point	247.5 °C (decomposes)	[5]
Boiling Point	370.56 °C (estimated)	[5]
Solubility in Water	24.3 g/L	[3]
рКа	1.90	[3]
Vapor Pressure	2×10^{-6} mm Hg at 25 $^{\circ}\text{C}$	[3]

Table 2: Toxicological Data for Iminodiacetic Acid

Endpoint	Value	Species	Route	Source
LD50	> 2000 mg/kg	Rat	Oral	[6]
LD50	250 mg/kg	Mouse	Intraperitoneal	[7]

Hazard Identification and GHS Classification

Iminodiacetic acid is classified as a hazardous substance. The hydrochloride salt is expected to carry similar classifications, with a potential for increased severity in some categories due to the presence of the hydrochloride moiety.

Globally Harmonized System (GHS) Classification for Iminodiacetic Acid

- Skin Irritation: Category 2[1][8][9]
- Serious Eye Irritation: Category 2/2A[1][8][9]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)[1][8][9]



Hazard Statements:

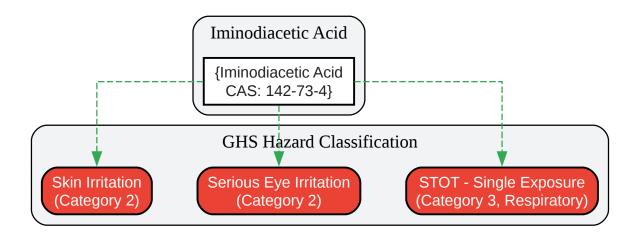
H315: Causes skin irritation.[1][9]

H319: Causes serious eye irritation.[1][9]

H335: May cause respiratory irritation.[1][9]

Signal Word: Warning[1][8]

The following diagram illustrates the GHS hazard classification for iminodiacetic acid.



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GHS Hazard Classification for Iminodiacetic Acid

Experimental Protocols

Detailed experimental protocols for the toxicological endpoints listed are not typically provided in standard Safety Data Sheets. The LD50 values are generally determined using standardized OECD (Organisation for Economic Co-operation and Development) or equivalent guidelines. For instance, the acute oral toxicity (LD50) is often determined according to OECD Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure) or OECD Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method). These protocols involve the administration of the substance to fasted animals, followed by observation for a set period (typically 14 days) to monitor for signs of toxicity and mortality.



Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with iminodiacetic acid and its hydrochloride salt.

Handling:

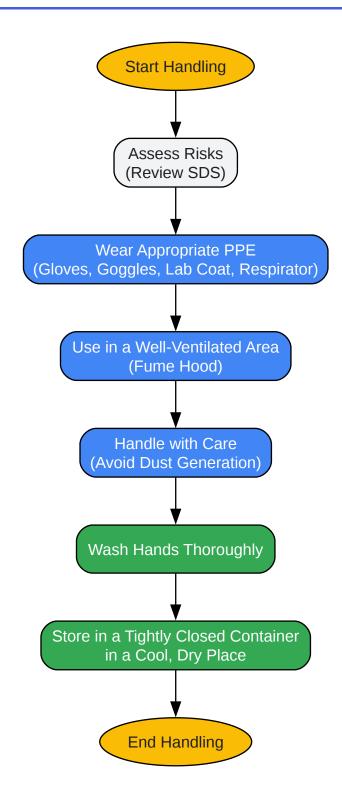
- Use in a well-ventilated area.[4]
- Avoid breathing dust.[1][10]
- Avoid contact with skin and eyes.[1][4]
- Wear appropriate personal protective equipment (PPE).[1]
- Wash hands thoroughly after handling.[1][4]

Storage:

- Store in a cool, dry, well-ventilated area.[1][4]
- Keep container tightly closed.[1][4]
- Store away from incompatible materials such as strong oxidizing agents.[1][3]

The following workflow illustrates the recommended procedure for handling **iminodiacetic acid hydrochloride**.





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Recommended Handling Workflow

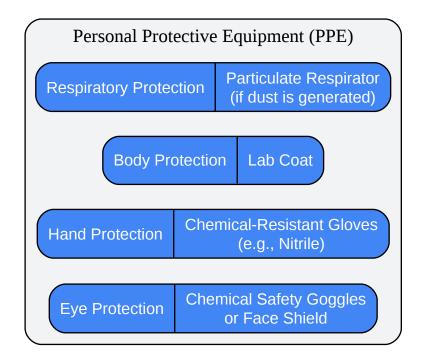
Personal Protective Equipment (PPE)



The use of appropriate personal protective equipment is essential to prevent exposure. For the hydrochloride salt, which may be corrosive, stringent PPE is recommended.

- Eye/Face Protection: Chemical safety goggles or a face shield.[1]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[1]
- Respiratory Protection: In case of insufficient ventilation or when dust is generated, use a NIOSH-approved particulate respirator.[1]

The following diagram outlines the necessary PPE for handling **iminodiacetic acid hydrochloride**.



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Personal Protective Equipment Requirements

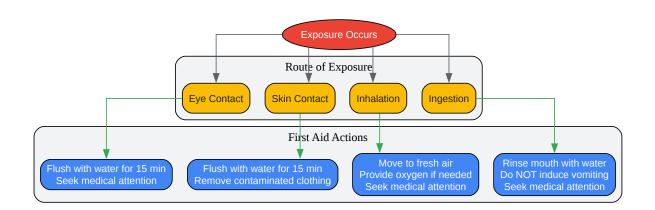
First Aid Measures

In case of exposure, immediate and appropriate first aid is critical. The acidic nature of the hydrochloride salt necessitates thorough rinsing with water.



- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[4]
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.[4]
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[4]
- Ingestion: Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls
 of milk or water. Get medical attention.[4]

The following flowchart details the first aid procedures for exposure to **iminodiacetic acid hydrochloride**.



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First Aid Procedures for Exposure

Stability and Reactivity

Iminodiacetic acid is stable under normal conditions.[1][3] The hydrochloride salt is also expected to be stable.



- Conditions to Avoid: Dust generation, excess heat.[4]
- Incompatible Materials: Strong oxidizing agents.[1][3][4] Hydrochloric acid and its salts can be corrosive to metals.[11][12]
- Hazardous Decomposition Products: Upon combustion, it may produce carbon oxides (CO, CO₂), and nitrogen oxides (NOx).[3][8]

Disposal Considerations

Dispose of waste in accordance with local, state, and federal regulations. Dissolving or mixing the material with a combustible solvent and burning in a chemical incinerator equipped with an afterburner and scrubber is a potential disposal method.[13]

Disclaimer: This document is intended as a guide and is not a substitute for a formal Safety Data Sheet. It is the responsibility of the user to conduct a thorough risk assessment before handling this chemical. Always consult the most up-to-date safety information from the supplier.

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